

# Essential Safety and Operational Guide for Handling RH 795

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: RH 795

Cat. No.: B1148119

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **RH 795**, a styryl dye utilized for functional neuronal imaging. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

## I. Product Identification and Properties

**RH 795** is a fast-responding potentiometric probe. Key quantitative data is summarized below.

Property	Value	Reference
Chemical Name	N-(4-Sulfobutyl)-4-(4-(4-(dipentylamino)phenyl)butadienyl)pyridinium, inner salt	
Molecular Formula	C <sub>26</sub> H <sub>39</sub> Br <sub>2</sub> N <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	585.42 g/mol	[1][2]
CAS Number	172807-13-5	[1][2][3]
Appearance	Orange-red solid	[1]
Solubility	Soluble in water	[1]
Excitation/Emission (in Methanol)	530/712 nm	[1]
Storage Conditions	Store desiccated at ≤ -20°C and protect from light.	[1]

## II. Personal Protective Equipment (PPE)

Given that the toxicity of **RH 795** is unknown, it should be treated as potentially harmful.[1] The following personal protective equipment is mandatory when handling **RH 795** to prevent exposure.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Inspect gloves before use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use. <a href="#">[4]</a> <a href="#">[5]</a>
Eye/Face Protection	Safety glasses with side shields or goggles	Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). <a href="#">[5]</a>
Skin and Body Protection	Laboratory coat	
Respiratory Protection	Not required under normal use with adequate ventilation.	If working with the powder outside of a fume hood or in a poorly ventilated area, a NIOSH-approved respirator may be necessary.

### III. Handling and Operational Workflow

Proper handling is crucial to minimize risk and ensure the stability of the compound.

#### A. Preparation of Stock Solution

- Acclimatization: Before opening, allow the vial of solid **RH 795** to equilibrate to room temperature to prevent condensation.
- Reconstitution: Prepare a stock solution by dissolving the solid in a suitable solvent, such as water.[\[1\]](#)[\[3\]](#) For example, to create a 1 mM stock solution, add the appropriate volume of solvent as indicated in the table below.

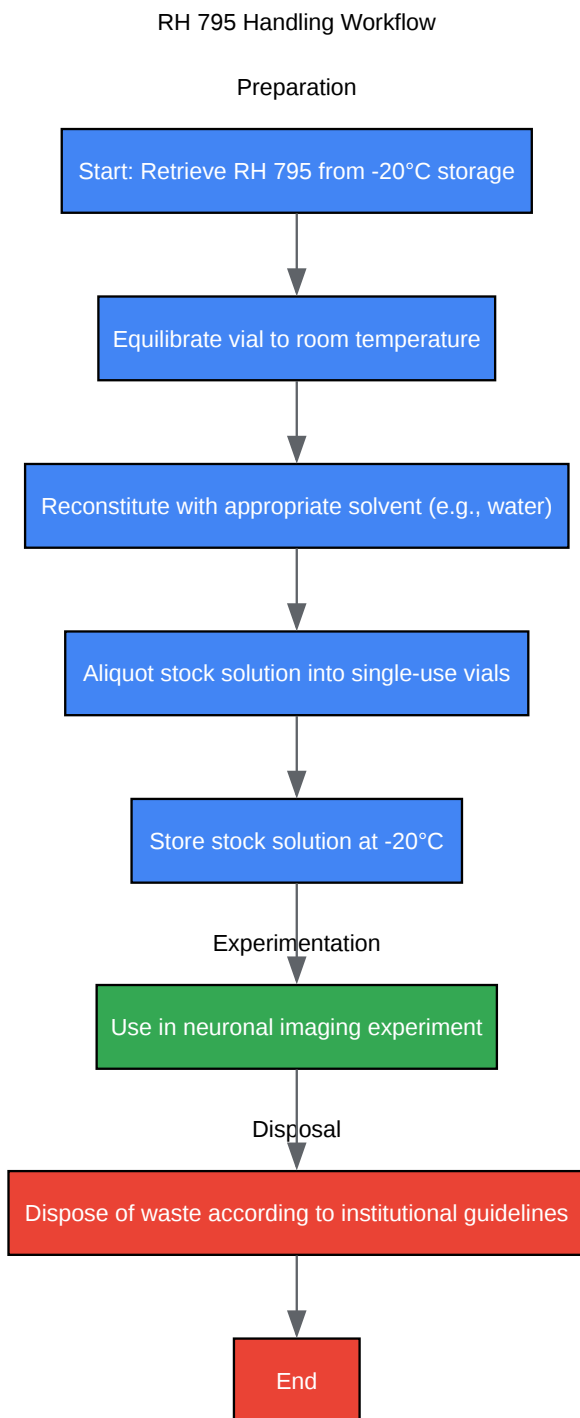
Mass of RH 795	Volume of Solvent for 1 mM Stock Solution
1 mg	1.71 mL
5 mg	8.54 mL

- Storage of Stock Solution: Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store at -20°C and protect from light.

#### B. Experimental Use

- Always work in a well-ventilated area, preferably a chemical fume hood, when handling the solid powder or preparing stock solutions.
- Avoid inhalation of vapor or mist.[\[4\]](#)
- Avoid direct contact with the substance.[\[4\]](#)

#### Operational Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **RH 795** from storage to disposal.

## IV. Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Measures	Reference
Eye Contact	Flush eyes with plenty of water for at least 15 minutes. Seek medical advice.	[1][4]
Skin Contact	Wash the affected area with soap and plenty of water. Seek medical advice.	[1][4]
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. Seek medical advice immediately.	[1][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical advice immediately.	[4]

### Accidental Release Measures

- Avoid breathing vapors, mist, or gas.[4]
- Contain the spillage.
- Soak up the spilled substance with an inert absorbent material.
- Collect the absorbed material in a suitable, closed container for disposal.[4]
- Prevent the product from entering drains.[4]

## V. Disposal Plan

All waste materials contaminated with **RH 795** should be considered potentially hazardous.

- Unused Product and Contaminated Materials: Dispose of in accordance with local, state, and federal regulations for chemical waste. Place in a suitable, closed, and labeled container.
- Empty Containers: Handle as chemical waste.
- Do not let the product enter drains.[4] Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

By adhering to these guidelines, researchers can safely and effectively utilize **RH 795** in their experimental work while minimizing potential risks.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. biotium.com [biotium.com]
- 2. biotium.com [biotium.com]
- 3. RH 795 \*CAS#: 172807-13-5\* | AAT Bioquest [aatbio.com]
- 4. biotium.com [biotium.com]
- 5. biotium.com [biotium.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling RH 795]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148119#personal-protective-equipment-for-handling-rh-795]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)